

# (1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide molecular structure and formula.

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## Compound of Interest

**Compound Name:** (1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide

**Cat. No.:** B150729

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An In-depth Technical Guide to **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide**

## Introduction

**(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** is a quaternary phosphonium salt widely utilized as a key reagent in organic synthesis.[1][2] It is primarily recognized for its role in the Wittig reaction, a powerful method for the formation of carbon-carbon double bonds from aldehydes and ketones.[3][4][5] The molecule incorporates a triphenylphosphonium cation, which imparts lipophilicity, and a dioxolane functional group that acts as a protected aldehyde.[1][2] This unique structure makes it a valuable tool for the two-carbon homologation of aldehydes, leading to the synthesis of  $\alpha,\beta$ -unsaturated aldehydes.[4] This guide provides a comprehensive overview of its molecular structure, properties, synthesis, and applications, tailored for professionals in chemical research and drug development.

## Molecular Structure and Chemical Formula

The chemical identity of **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** is defined by its molecular structure, which consists of a positively charged phosphorus atom bonded to three phenyl groups and a 1,3-dioxolan-2-ylmethyl group, with a bromide anion as the counterion.

- Chemical Formula:  $C_{22}H_{22}BrO_2P$ [1][3][6][7][8]

- IUPAC Name: (1,3-dioxolan-2-ylmethyl)(triphenyl)phosphanium bromide[2][7]
- CAS Number: 52509-14-5[3][7][9]
- SMILES: C1COC(O1)C--INVALID-LINK--(C3=CC=CC=C3)C4=CC=CC=C4.[Br-][1][2][10]
- InChI Key: FRHRVQQUICVJDG-UHFFFAOYSA-M[1][2][10]

Molecular Structure:

Caption: 2D representation of **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide**.

## Physicochemical Properties

The compound is typically a white to light brown granular powder.[9][11] It is known to be hygroscopic and should be stored accordingly.[11][12] Key quantitative properties are summarized below.

| Property                       | Value                                   | Source(s)     |
|--------------------------------|-----------------------------------------|---------------|
| Molecular Weight               | 429.29 g/mol                            | [1][6][8][12] |
| Melting Point                  | 193-196 °C                              | [9][10][11]   |
| Appearance                     | White to light brown granular powder    | [9][11]       |
| Purity                         | ≥97% or 98%                             | [3][8]        |
| Solubility                     | Soluble in water (at 20°C)              | [9][12]       |
| Storage Temperature            | Below +30°C, in a dry, ventilated place | [9][11][12]   |
| Topological Polar Surface Area | 18.5 Å <sup>2</sup>                     | [7][8]        |
| Hydrogen Bond Acceptors        | 2                                       | [7][8]        |
| Rotatable Bonds                | 5                                       | [8]           |

## Applications in Organic Synthesis

The primary application of **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** is as a Wittig reagent for C-C bond formation.<sup>[9][10]</sup> It is particularly useful for the vinylogation of aldehydes, transforming them into allylic dioxolanes which can be subsequently hydrolyzed to yield  $\alpha,\beta$ -unsaturated aldehydes.<sup>[13]</sup>

This reagent is employed in the synthesis of various complex molecules, including:

- Ketolides with antibacterial activity.<sup>[9]</sup>
- Ratiometric fluorescent probes for cysteine detection.<sup>[9][10][14]</sup>
- KN-93, an inhibitor of calmodulin kinase II.<sup>[9][10][14]</sup>
- Fluorinated spirobenzofuran piperidines as  $\sigma_1$  receptor ligands.<sup>[9][10][14]</sup>
- Antitumor agents and indole derivatives.<sup>[9][10][14]</sup>

The stereochemical outcome of the Wittig reaction using this reagent can be controlled by the choice of base and solvent.<sup>[4]</sup> For instance, (E)-alkenes are favored when using bases like potassium carbonate in DMF, while (Z)-alkenes are preferentially formed in solvents like DMSO or THF.<sup>[4]</sup>

## Experimental Protocols

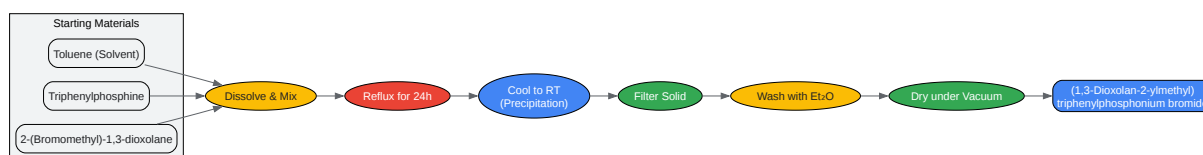
### Synthesis of (1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide

A general and widely cited procedure for the synthesis involves the reaction of 2-(bromomethyl)-1,3-dioxolane with triphenylphosphine.<sup>[9][14]</sup>

Protocol:

- Dissolve 2-(bromomethyl)-1,3-dioxolane (60.0 mmol) and triphenylphosphine (60.0 mmol) in toluene (50 mL).<sup>[9][14]</sup>
- Heat the mixture to reflux and maintain for 24 hours.<sup>[9][14]</sup>

- After the reaction is complete, cool the mixture to room temperature, allowing the solid product to precipitate.[9][14]
- Collect the solid product by filtration.[9][14]
- Wash the collected solid with diethyl ether.[9][14]
- Dry the final product under reduced pressure to yield **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide**. [9][14] A typical reported yield is around 54%. [9][14]



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Caption: Workflow for the synthesis of the target phosphonium salt.

## Purification Protocol

The crude product can be purified by recrystallization to achieve higher purity.

Protocol:

- Wash the crude crystals with diethyl ether (Et<sub>2</sub>O).[14]
- Dry the washed crystals in a vacuum.[14]

- Recrystallise the product from a mixture of dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) and dry diethyl ether to yield purified prisms.[14]

## General Protocol for Wittig Reaction

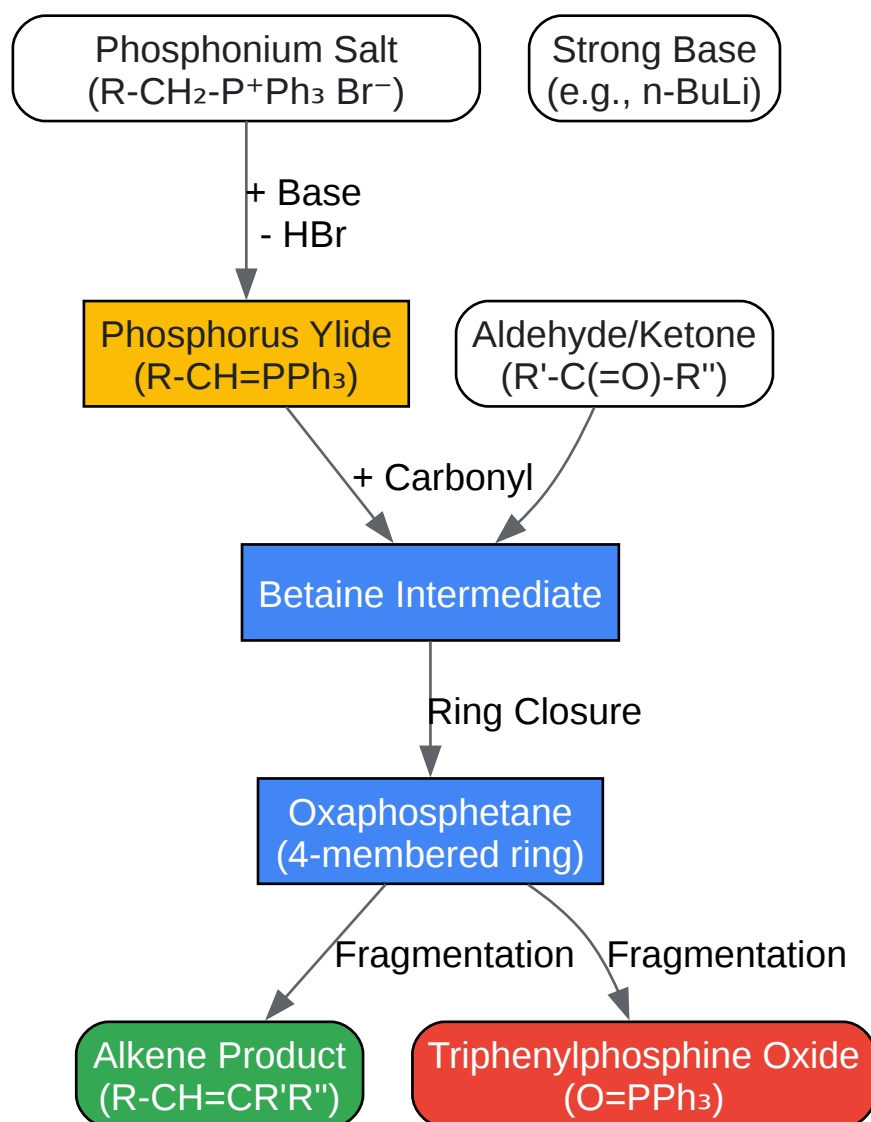
This compound is used to generate a phosphorus ylide, which then reacts with a carbonyl compound. The following is a general workflow.

Protocol:

- Ylide Formation: Suspend the **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** in a suitable anhydrous solvent (e.g., THF).
- Add a strong base (e.g., n-BuLi, t-BuOK) dropwise at a controlled temperature (often 0 °C or lower) to deprotonate the phosphonium salt, forming the ylide.[15]
- Reaction with Carbonyl: Slowly add a solution of the aldehyde or ketone in the same anhydrous solvent to the ylide solution.
- Allow the reaction to stir at room temperature for a specified time (e.g., 2-18 hours), monitoring progress by Thin Layer Chromatography (TLC).[5][15]
- Workup: Quench the reaction (e.g., with saturated  $\text{NH}_4\text{Cl}$  solution).[15] Extract the product with an organic solvent.
- Purification: Wash the organic layer, dry it over an anhydrous salt (e.g.,  $\text{Na}_2\text{SO}_4$ ), and concentrate it under reduced pressure. The crude product, which contains triphenylphosphine oxide as a major byproduct, is then purified, typically by column chromatography.[5][16]

## Reaction Mechanism and Workflows

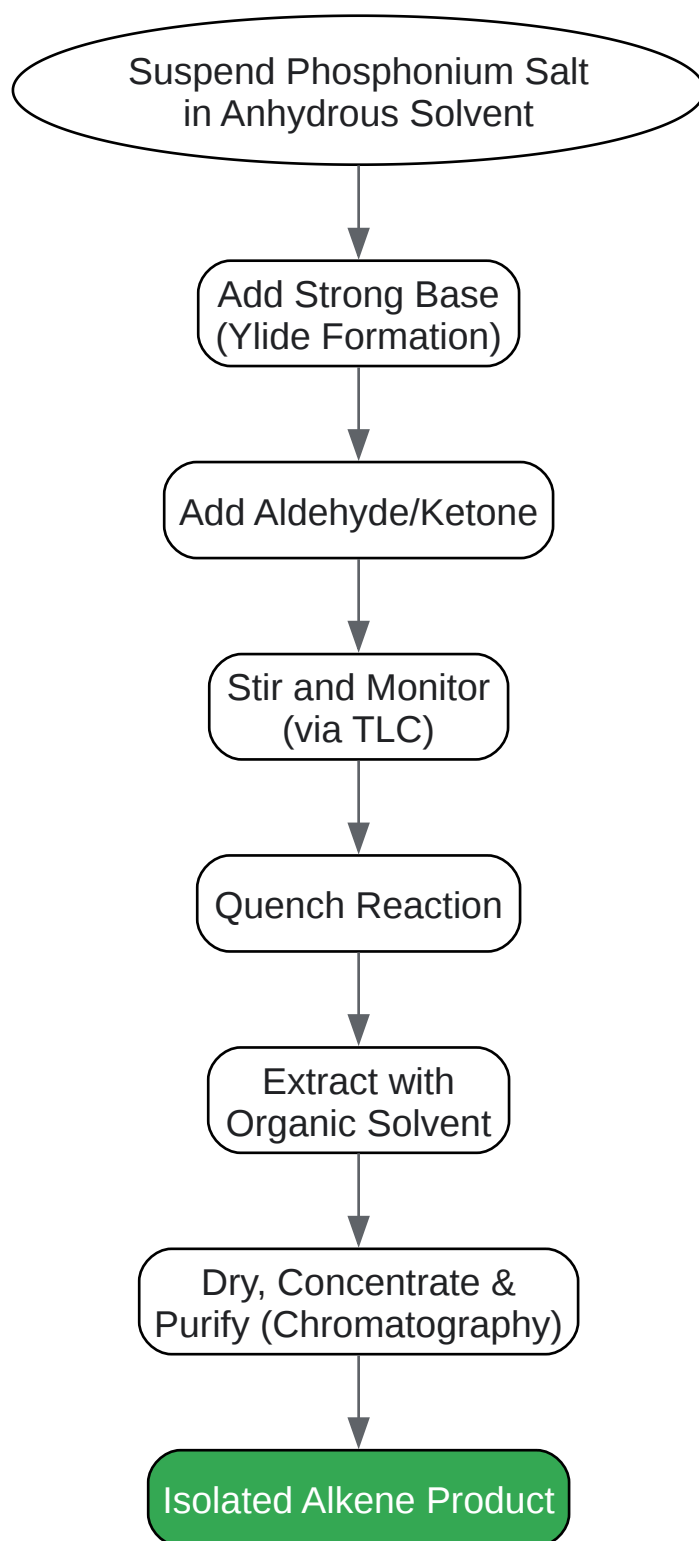
The core utility of **(1,3-Dioxolan-2-ylmethyl)triphenylphosphonium bromide** lies in the Wittig reaction. The mechanism involves the formation of a phosphorus ylide, its nucleophilic attack on a carbonyl compound to form a betaine intermediate, which then collapses to form an oxaphosphetane ring. This ring subsequently fragments to yield the desired alkene and triphenylphosphine oxide.



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Caption: Simplified mechanism of the Wittig reaction.

The experimental procedure for carrying out the Wittig reaction follows a logical sequence from reagent preparation to final product isolation.



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